

A Technical Guide to Commercially Available Glyphosate-¹³C Standards for Researchers

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Compound of Interest

Compound Name: Glyphosate-13C

Cat. No.: B1443634

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This in-depth technical guide is designed for researchers, scientists, and drug development professionals, providing a comprehensive overview of commercially available Glyphosate-¹³C standards. This document details the types of standards, their chemical and physical properties, and their applications in analytical methodologies. Experimental protocols for the utilization of these standards in quantitative analysis are also provided, along with a visualization of the analytical workflow.

Introduction to Glyphosate and its Isotopically Labeled Standards

Glyphosate (N-(phosphonomethyl)glycine) is a broad-spectrum systemic herbicide and crop desiccant. Due to its widespread use, there is a growing need for accurate and sensitive methods to quantify its residues in environmental and biological samples. Stable isotope-labeled internal standards, such as those incorporating Carbon-13 (¹³C), are essential for achieving high accuracy and precision in mass spectrometry-based quantification methods like isotope dilution mass spectrometry (IDMS). These standards, which have a known amount of ¹³C atoms incorporated into the glyphosate molecule, exhibit nearly identical chemical and physical properties to their unlabeled counterparts, but are distinguishable by their mass. This allows for the correction of matrix effects and variations in sample preparation and instrument response.

Commercially Available Glyphosate-¹³C Standards

A variety of Glyphosate-¹³C standards are commercially available from several reputable suppliers. These standards differ in their isotopic labeling pattern, purity, and format (neat solid or solution). The choice of a specific standard will depend on the analytical method and the specific requirements of the study.

Quantitative Data of Available Standards

For easy comparison, the following tables summarize the key quantitative data for commercially available Glyphosate-¹³C standards.

Table 1: Glyphosate-¹³C₂ Isotope Labeled Standards

Supplier	Product Name	CAS Number	Molecular Formula	Isotopic Purity	Chemical Purity	Format
LGC Standards	Glyphosate - ¹³ C ₂ , ¹⁵ N	1185107-63-4	¹³ C ₂ H ₈ ¹⁵ N O ₅ P	Not Specified	>95% (HPLC)[1]	Neat
Sigma-Aldrich	Glyphosate -2- ¹³ C, ¹⁵ N	285978-24-7	HO ₂ C ¹³ CH 2 ¹⁵ NHCH ₂ P O ₃ H ₂	99 atom % ¹³ C, 98 atom % ¹⁵ N	≥99% (HPLC)[2]	Neat
Cambridge Isotope Laboratories	Glyphosate (2- ¹³ C, 99%; ¹⁵ N, 98+%)	285978-24-7	C ₃ H ₈ NO ₅ P	99% ¹³ C, 98+% ¹⁵ N	96%	100 µg/mL in water
Clearsynth	Glyphosate ¹³ C ¹⁵ N	285978-24-7	Not Available	Not Available	Not Available	Enquire
Toronto Research Chemicals (via Chromatographic Specialties)	*Glyphosate e- ¹³ C, ¹⁵ N	285978-24-7	Not Specified	Not Specified	Not Specified	Neat

Table 2: Glyphosate- $^{13}\text{C}_3$ Isotope Labeled Standards

Supplier	Product Name	CAS Number	Molecular Formula	Isotopic Purity	Chemical Purity	Format
Cambridge Isotope Laboratories	Glyphosate ($^{13}\text{C}_3$, 99%; ^{15}N , 98%)	2412336-97-9	$^{13}\text{C}_3\text{H}_8^{15}\text{N}\text{O}_5\text{P}$	99% $^{13}\text{C}_3$, 98% ^{15}N	98%	100 $\mu\text{g/mL}$ in water

Table 3: Other Glyphosate- ^{13}C Isotope Labeled Standards

Supplier	Product Name	CAS Number	Molecular Formula	Isotopic Purity	Chemical Purity	Format
LGC Standards	Glyphosate- ^{13}C	287399-31-9	$\text{C}_2^{13}\text{CH}_8\text{N}\text{O}_5\text{P}$	Not Specified	>95% (HPLC)	Neat
Sigma-Aldrich	Glyphosate-2- ^{13}C	287399-31-9	$\text{HO}_2\text{C}^{13}\text{CH}_2\text{NHCH}_2\text{P}(\text{OH})_2$	99 atom % ^{13}C	$\geq 98.5\%$ (HPLC)	Neat

Experimental Protocols for the Use of Glyphosate- ^{13}C Standards

The primary application of Glyphosate- ^{13}C standards is as internal standards in quantitative analytical methods, most notably in liquid chromatography-tandem mass spectrometry (LC-MS/MS). The general workflow involves spiking a known amount of the labeled standard into the sample at the beginning of the sample preparation process.

Sample Preparation

The sample preparation protocol can vary depending on the matrix (e.g., water, soil, food, biological fluids). A common approach for food and environmental samples involves the following steps:

- **Extraction:** The sample is homogenized and extracted with a suitable solvent. A popular method is the QuPPE (Quick Polar Pesticides Method) which uses a mixture of water and methanol with formic acid.
- **Internal Standard Spiking:** A precise volume of a Glyphosate- ^{13}C standard solution is added to the extract.
- **Clean-up:** The extract is then purified to remove interfering matrix components. This can be achieved using solid-phase extraction (SPE) with polymeric cartridges or by ultrafiltration.
- **Derivatization (Optional but common):** To improve chromatographic retention and sensitivity, glyphosate and its labeled standard are often derivatized with 9-fluorenylmethoxycarbonyl chloride (FMOC-Cl). This step is performed after the clean-up.

Instrumental Analysis by LC-MS/MS

The prepared sample is then analyzed by LC-MS/MS.

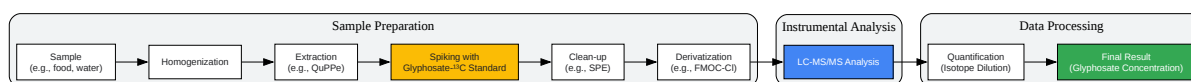
- **Chromatographic Separation:** A variety of HPLC columns can be used, including polymer-based amino columns or reversed-phase columns after derivatization. The mobile phase typically consists of a gradient of water and an organic solvent (e.g., acetonitrile or methanol) with additives like ammonium carbonate or ammonium formate to ensure proper ionization.
- **Mass Spectrometric Detection:** Detection is performed using a tandem mass spectrometer, typically in negative electrospray ionization (ESI) mode. The instrument is set to monitor specific precursor-to-product ion transitions (Multiple Reaction Monitoring - MRM) for both the native glyphosate and the ^{13}C -labeled internal standard.

Quantification

Quantification is based on the principle of isotope dilution. A calibration curve is generated by plotting the ratio of the peak area of the native glyphosate to the peak area of the Glyphosate- ^{13}C internal standard against the concentration of the native glyphosate in a series of calibration standards. The concentration of glyphosate in the unknown sample is then determined by interpolating its peak area ratio on this calibration curve.

Visualization of the Analytical Workflow

The following diagram illustrates the typical workflow for the quantitative analysis of glyphosate in a sample using a ^{13}C -labeled internal standard.



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Caption: Analytical workflow for glyphosate quantification using a ^{13}C -labeled internal standard.

This workflow highlights the critical role of the Glyphosate- ^{13}C standard in ensuring the accuracy and reliability of the final analytical result. By being introduced early in the process, it compensates for potential losses and variations throughout the entire analytical procedure.

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References

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